

Technical Guide: Physicochemical Properties and Applications of (R)-4-Benzhydryloxazolidin-2-one

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Compound of Interest

Compound Name: (R)-4-Benzhydryloxazolidin-2-one

Cat. No.: B062663

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chiral auxiliary, **(R)-4-Benzhydryloxazolidin-2-one**, with a focus on its solubility characteristics and its application in asymmetric synthesis. The information presented herein is intended to support research and development activities where stereocontrol is a critical parameter.

Solubility Data

Quantitative solubility data for **(R)-4-Benzhydryloxazolidin-2-one** is not extensively reported in publicly available literature. The compound is generally described as soluble in various organic solvents and having limited solubility in water. To facilitate comparative analysis and experimental design, the following table provides a template for organizing experimentally determined solubility data. Researchers are encouraged to populate this table using the experimental protocol outlined in the subsequent section.

Table 1: Solubility of **(R)-4-Benzhydryloxazolidin-2-one**

| Solvent | Temperature (°C) | Solubility (g/100 mL) | Molar Solubility (mol/L) |
|-----------------|------------------|----------------------------|----------------------------|
| Dichloromethane | 25 | Data not available | Data not available |
| Ethanol | 25 | Data not available | Data not available |
| Tetrahydrofuran | 25 | Data not available | Data not available |
| Ethyl Acetate | 25 | Data not available | Data not available |
| Acetonitrile | 25 | Data not available | Data not available |
| Toluene | 25 | Data not available | Data not available |
| Water | 25 | Limited/Data not available | Limited/Data not available |

Experimental Protocol: Determination of Equilibrium Solubility using the Shake-Flask Method

The following protocol details the widely accepted shake-flask method for determining the equilibrium solubility of a solid compound, such as **(R)-4-Benzhydryloxazolidin-2-one**, in various solvents.

Objective: To determine the saturation concentration of **(R)-4-Benzhydryloxazolidin-2-one** in a specific solvent at a controlled temperature.

Materials:

- **(R)-4-Benzhydryloxazolidin-2-one** (solid)
- Selected solvents (e.g., dichloromethane, ethanol, water)
- Scintillation vials or glass flasks with screw caps
- Orbital shaker with temperature control
- Analytical balance

- Syringe filters (e.g., 0.45 μm PTFE)
- Syringes
- Volumetric flasks
- Analytical instrumentation for quantification (e.g., HPLC-UV, UV-Vis spectrophotometer, or NMR)

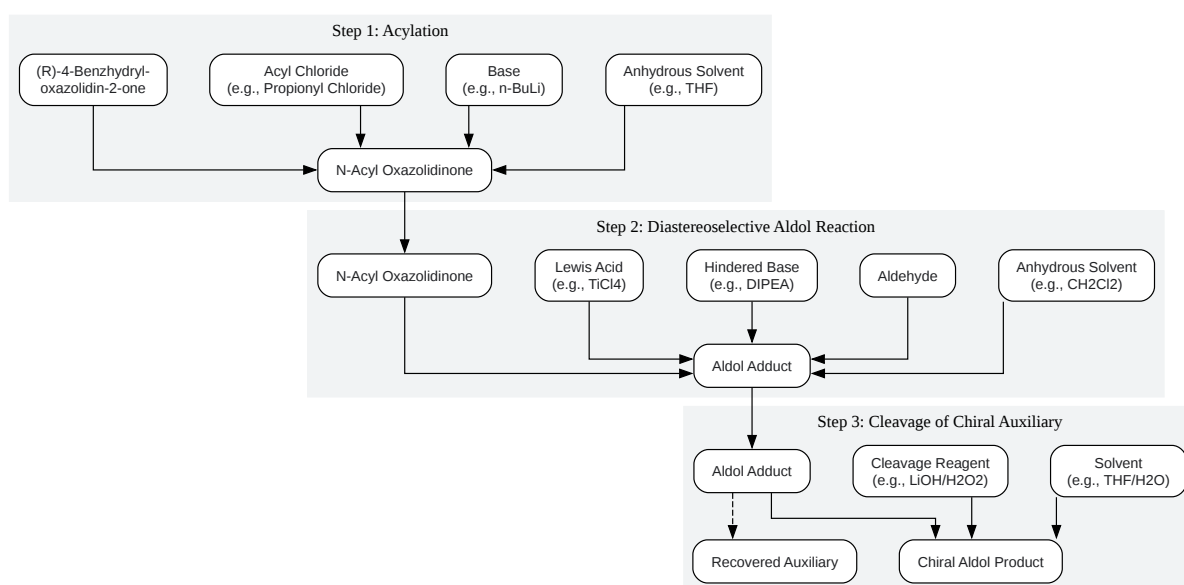
Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of solid **(R)-4-Benzhydryloxazolidin-2-one** to a series of vials. The presence of undissolved solid at the end of the equilibration period is crucial.
 - Add a known volume of the desired solvent to each vial.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in an orbital shaker set to a constant temperature (e.g., 25 $^{\circ}\text{C}$).
 - Shake the vials at a constant speed for a predetermined period (typically 24-72 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
 - After the equilibration period, allow the vials to stand undisturbed for a sufficient time to allow the excess solid to settle.
 - Carefully withdraw a sample of the supernatant using a syringe.
 - Immediately filter the sample through a syringe filter into a clean vial to remove any undissolved solid.
- Quantification:

- Prepare a series of standard solutions of known concentrations of **(R)-4-Benzhydryloxazolidin-2-one** in the same solvent.
- Analyze the filtered sample and the standard solutions using a suitable analytical method (e.g., HPLC-UV).
- Construct a calibration curve from the standard solutions and determine the concentration of the filtered sample.
- Data Reporting:
 - Express the solubility in appropriate units, such as grams per 100 mL (g/100 mL) or moles per liter (mol/L).
 - Record the temperature at which the solubility was determined.

Application in Asymmetric Synthesis: Experimental Workflow

(R)-4-Benzhydryloxazolidin-2-one is a valuable chiral auxiliary in asymmetric synthesis, particularly in stereoselective aldol reactions. The bulky benzhydryl group provides excellent facial shielding, leading to high diastereoselectivity. The following diagram illustrates a typical workflow for an asymmetric aldol reaction using this auxiliary.



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Asymmetric Aldol Reaction Workflow

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